

# An In-depth Technical Guide to 2,3-Dimethylbutanoic Acid

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## Compound of Interest

Compound Name: **2,3-Dimethylbutanoic acid**

Cat. No.: **B105101**

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This technical guide provides a comprehensive overview of **2,3-dimethylbutanoic acid**, a branched-chain carboxylic acid significant in various chemical and pharmaceutical applications.

[1] The presence of a chiral center at the C2 position means it exists as two distinct enantiomers, **(2S)-2,3-dimethylbutanoic acid** and **(2R)-2,3-dimethylbutanoic acid**, each with unique properties and applications.[2] This document covers its chemical properties, synthesis methodologies, and applications, with a focus on providing researchers, scientists, and drug development professionals with detailed, actionable information.

## Chemical Identity and Physicochemical Properties

**2,3-Dimethylbutanoic acid**, also known as 2,3-dimethylbutyric acid, is a branched short-chain fatty acid.[2] Its structure, featuring methyl groups at both the alpha and beta positions, gives rise to its stereoisomeric forms.[2][3]

## CAS Registry Numbers

The Chemical Abstracts Service (CAS) has assigned the following registry numbers to **2,3-dimethylbutanoic acid** and its stereoisomers:

Compound Name	CAS Registry Number
2,3-Dimethylbutanoic acid (racemic mixture)	14287-61-7[4][5][6]
(2S)-2,3-dimethylbutanoic acid	15071-34-8[1][3]
(2R)-2,3-dimethylbutanoic acid	27855-05-6[7]

## Physicochemical Data

The physical and molecular properties of **2,3-dimethylbutanoic acid** are summarized in the tables below. It is typically a colorless liquid.[1][3]

Table 1: General and Physical Properties

Property	Value	Source(s)
Appearance	Colorless liquid	[1][3]
Boiling Point	Approx. 190 °C	[1][3]
62-63 °C @ 1 Torr	[1][6]	
Melting Point	Approx. 10 °C	[3]
-1.5 °C	[6][7]	
Density	Approx. 0.87 g/cm <sup>3</sup>	[3]
0.9446 g/cm <sup>3</sup> @ 0 °C	[1][6]	
Solubility	Soluble in water, ethanol, and ether	[3]

Table 2: Molecular and Spectroscopic Data

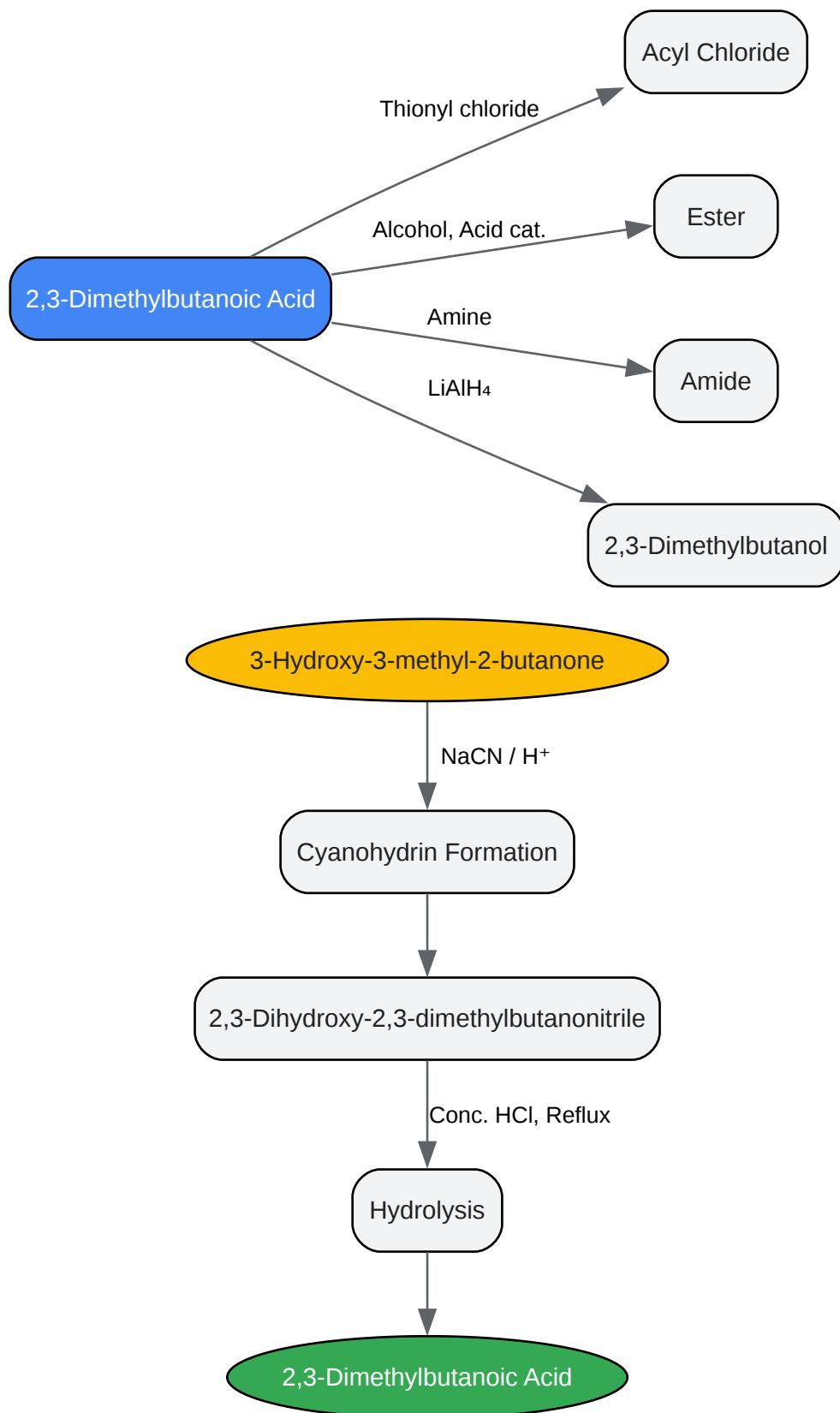
Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>2</sub>	[1][3][4][7]
Molecular Weight	116.16 g/mol	[1][3][4][7]
Exact Mass	116.083729621 Da	[1]
<sup>1</sup> H-NMR (Carboxyl Proton)	~ δ 9.0 ppm (Singlet)	[5]
<sup>1</sup> H-NMR (Methyl Groups)	~ δ 1.0 ppm (Varies: Doublet, etc.)	[5]

## Synthesis and Experimental Protocols

The synthesis of enantiomerically pure **2,3-dimethylbutanoic acid** is crucial for its application in pharmaceuticals and as a chiral auxiliary.[1][8] Several methodologies have been developed, including cyanohydrin synthesis, diastereoselective alkylation, and enzymatic resolution.

## General Reactivity

The carboxylic acid group in **2,3-dimethylbutanoic acid** dictates its primary reactivity. It can undergo oxidation, reduction to form 2,3-dimethylbutanol, and substitution reactions to form acyl chlorides, esters, and amides, which are valuable synthetic intermediates.[1][3]

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